Biological Activity Profile: -Methyl-DL-Thyroxine

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Compound of Interest

Compound Name:	*Etiroxate Carboxylic Acid*
CAS No.:	*3414-34-4*
Cat. No.:	*B028289*

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Executive Summary

-Methyl-DL-thyroxine is a synthetic thyromimetic designed to dissociate the metabolic benefits of thyroid hormones (lipid lowering) from their deleterious cardiac side effects (tachycardia, arrhythmia). Structurally derived from thyroxine (

) via the addition of a methyl group at the

-carbon of the alanine side chain, this modification confers resistance to deiodination, significantly altering its pharmacokinetic stability and tissue distribution profile. Historically investigated as a hypolipidemic agent (Etiroxate), it serves as a critical probe for understanding Thyroid Hormone Receptor (TR) isoform selectivity and tissue-specific signaling.

Chemical & Pharmacological Basis[1][2]

2.1 Structure-Activity Relationship (SAR)

The defining feature of

-methyl-DL-thyroxine is the

-methyl substitution on the alanine side chain. This structural modification has two profound mechanistic consequences:

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- Metabolic Resistance: The steric bulk of the methyl group hinders the activity of iodothyronine deiodinases (DIO1, DIO2, DIO3). Unlike endogenous

  , which is rapidly converted to the more active

  (bioactivation) or inactive

  (clearance),

  -methyl-DL-thyroxine resists these pathways, prolonging its half-life and ensuring that the parent molecule is the primary effector.

- Receptor Interface: The modification alters the ligand's fit within the ligand-binding domain (LBD) of TRs. While it retains agonist activity, the affinity is modulated, often showing a preference for TR

  (predominant in the liver) over TR

  (predominant in the heart), or exhibiting liver-selective uptake.

2.2 Enantiomeric Considerations

- DL-Racemate: The compound is often supplied as a racemic mixture (DL).

- L-Isomer: As with endogenous thyroid hormones, biological activity is predominantly associated with the L-enantiomer. The D-isomer typically exhibits significantly lower nuclear receptor binding affinity (

  of the L-isomer). Researchers should assume the L-fraction drives the observed potency.

Receptor Interaction & Signaling Dynamics

3.1 Nuclear Receptor Binding

-Methyl-DL-thyroxine functions as a TR agonist.

- Affinity (

  ): Generally lower than endogenous

  (Triiodothyronine). The

-methyl group introduces steric clashes that slightly destabilize the ligand-receptor complex compared to the native hormone.

- Selectivity: The compound exhibits a functional hepatoselectivity. This is likely driven by tissue-specific transporters (e.g., OATP family) that concentrate the drug in hepatocytes, coupled with a moderate intrinsic selectivity for the TR

  isoform.

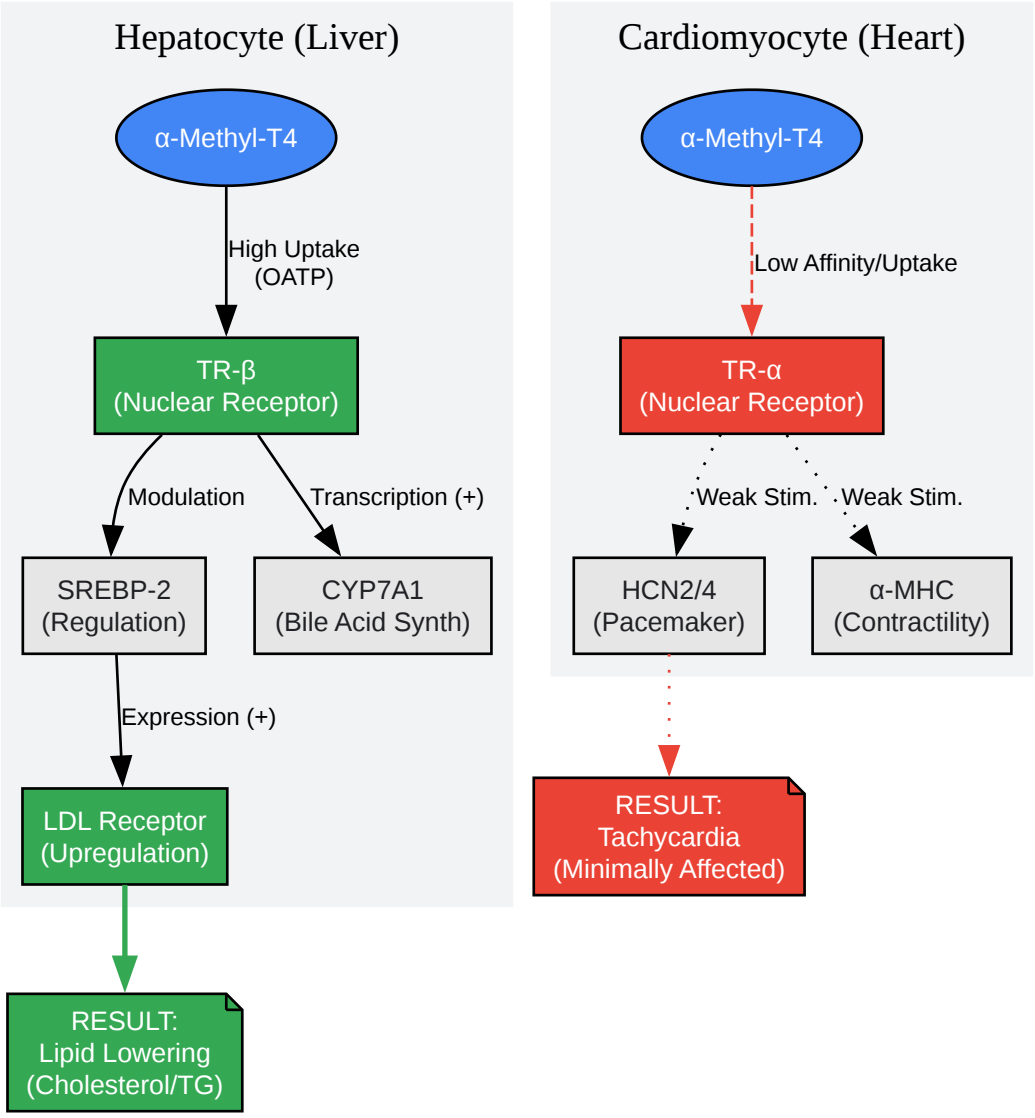
3.2 Signaling Pathway Visualization

The following diagram illustrates the differential signaling pathways activated by

-methyl-DL-thyroxine compared to standard

, highlighting the "Dissociated Effect" (High Metabolic Impact / Low Cardiac Impact).

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Caption: Differential activation of hepatic vs. cardiac pathways by

-methyl-DL-thyroxine. Note the robust activation of hepatic LDL clearance mechanisms contrasted with weak stimulation of cardiac pacemaker channels.

Physiological Effects Profile

The following table summarizes the quantitative biological profile relative to L-Thyroxine (

) and L-Triiodothyronine (

).

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Parameter	Effect of -Methyl-DL-Thyroxine	Mechanism/Causality
Serum Cholesterol	Significant Decrease ( )	Upregulation of hepatic LDL receptors and CYP7A1 (bile acid synthesis).
Serum Triglycerides	Decrease ( )	Increased clearance of VLDL; stimulation of lipoprotein lipase.
Heart Rate	Minimal Change ( )	Low affinity for myocardial TR or reduced cardiac uptake relative to liver.
TSH Suppression	Moderate Suppression ( )	Negative feedback on pituitary TR 2. Less potent than .
Metabolic Stability	High	-Methyl group sterically blocks deiodinase active sites.
Therapeutic Index	High (Lipid/Heart Ratio)	Favorable separation between lipid-lowering dose and cardiotoxic dose.

Experimental Methodologies

To validate the biological activity of

-methyl-DL-thyroxine, the following self-validating protocols are recommended.

5.1 In Vitro Nuclear Receptor Binding Assay

- Objective: Determine relative binding affinity (RBA) for TR

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and TR

.

- Protocol:
  - Preparation: Express human TR

    and TR

    LBDs (Ligand Binding Domains) in E. coli or use nuclear extracts from rat liver (TR

    rich) and heart (TR

    rich).
  - Incubation: Incubate receptor preparations with

    (0.5 nM) and increasing concentrations of

    -methyl-DL-thyroxine (

    to

    M).
  - Separation: Separate bound from free ligand using hydroxylapatite or Sephadex G-25 columns.
  - Analysis: Plot % specific binding vs. log[competitor]. Calculate

    and

    .
  - Validation:

    (unlabeled) must be used as a positive control (

    nM).

5.2 In Vivo Hypolipidemic vs. Cardiotoxic Bioassay

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- Objective: Establish the Therapeutic Index (TI).
- Subject: Male Wistar rats (180-200g), rendered hypercholesterolemic (high-fat diet) or hypothyroid (PTU-treated) depending on the specific model required.
- Dosing: Oral gavage or IP injection of

  -methyl-DL-thyroxine (e.g., 10, 50, 200

  g/kg/day) for 7-14 days.
- Endpoints:
  - Efficacy: Serum Total Cholesterol, LDL-C, Triglycerides.[1]
  - Toxicity: Heart rate (ECG or tail cuff), Heart weight/Body weight ratio (hypertrophy index).
- Causality Check: A "Selectivity Ratio" is calculated:

  . A ratio

  indicates significant selectivity.

Clinical & Historical Context

While

-methyl-DL-thyroxine (as the ethyl ester Etiroxate) demonstrated efficacy in lowering lipids in clinical settings, its use has been largely superseded by statins, which offer a mechanism independent of thyroid hormone signaling. However, the molecule remains a vital tool compound for researching Non-Alcoholic Fatty Liver Disease (NAFLD/MASH), where liver-specific thyromimetics (like Resmetirom) are gaining renewed interest.

-Methyl-DL-thyroxine serves as a prototype for this class of "dissociated" ligands.

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